

# preventing premature dehydration of strontium hydroxide octahydrate

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## Compound of Interest

Compound Name: Hydrate strontium

Cat. No.: B15147436

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## Technical Support Center: Strontium Hydroxide Octahydrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the premature dehydration of strontium hydroxide octahydrate.

## Troubleshooting Guide

Encountering issues with premature dehydration? This guide will help you identify and resolve common problems.

Issue	Potential Cause	Recommended Solution
Clumping or "melting" of crystals upon exposure to air	High ambient humidity leading to deliquescence.	Immediately transfer the compound to a controlled, low-humidity environment such as a glove box or a desiccator. Minimize the time the container is open to the atmosphere.
Inconsistent weighing results	Rapid absorption of atmospheric moisture.	Utilize the "weighing by difference" technique. Alternatively, weigh the compound in an inert atmosphere (e.g., inside a glove box). For less stringent applications, quickly weigh the solid on glossy weighing paper and transfer it promptly.
Formation of a white, insoluble precipitate in solutions	Absorption of atmospheric carbon dioxide, forming strontium carbonate.	Handle the compound under an inert atmosphere (e.g., nitrogen or argon). Use freshly boiled and cooled deionized water to prepare solutions to minimize dissolved CO <sub>2</sub> .
Visible changes in crystal appearance (loss of transparency)	Partial dehydration of the octahydrate form.	Review storage conditions. Ensure the container is tightly sealed and stored in a cool, dry place. If partial dehydration is suspected, the material may not be suitable for experiments requiring the precise octahydrate form.

## Frequently Asked Questions (FAQs)

Q1: What is strontium hydroxide octahydrate and why is it prone to dehydration?

Strontium hydroxide octahydrate ( $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ ) is a crystalline solid that is highly hygroscopic and deliquescent. This means it readily absorbs moisture from the atmosphere.<sup>[1]</sup> The eight water molecules are integral to its crystal structure, but can be lost when the compound is exposed to environments with low relative humidity or elevated temperatures.<sup>[2]</sup>

Q2: At what temperature does strontium hydroxide octahydrate lose its water of hydration?

Strontium hydroxide octahydrate loses all its water molecules at 100°C.<sup>[2]</sup> However, premature dehydration can occur at lower temperatures, especially under conditions of low humidity.

Q3: What are the ideal storage conditions for strontium hydroxide octahydrate?

To prevent premature dehydration and reaction with atmospheric carbon dioxide, strontium hydroxide octahydrate should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[3][4][5][6]</sup> For long-term storage or for highly sensitive experiments, storing under an inert atmosphere, such as nitrogen, is recommended.<sup>[7]</sup>

Q4: How does relative humidity affect the stability of strontium hydroxide octahydrate?

As a deliquescent solid, strontium hydroxide octahydrate will absorb moisture from the air when the ambient relative humidity is above its deliquescence relative humidity (DRH). Below this DRH, it is more likely to lose its water of hydration, especially if the humidity is very low. The exact DRH for strontium hydroxide octahydrate is not readily available, but for hydrated salts in general, maintaining a controlled humidity environment is crucial for stability.

Q5: What is the consequence of premature dehydration?

Premature dehydration will alter the molar mass of the compound, leading to significant errors in solution concentrations and stoichiometric calculations. The physical properties of the material may also change.

## Data Presentation

Table 1: Physical and Stability Properties of Strontium Hydroxide Octahydrate

Property	Value	Citations
Molecular Formula	$\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	
Molar Mass	265.76 g/mol	
Appearance	Colorless, tetragonal, deliquescent crystals	<a href="#">[2]</a> <a href="#">[7]</a>
Density	1.90 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[7]</a>
Melting Point	Decomposes at 100°C, losing all water	<a href="#">[2]</a>
Solubility in Water	0.90 g/100 mL at 0°C; 47.7 g/100 mL at 100°C	<a href="#">[2]</a> <a href="#">[7]</a>
Key Instabilities	Deliquescent (absorbs moisture), absorbs CO <sub>2</sub> from the air	<a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Standard Procedure for Weighing and Transferring Strontium Hydroxide Octahydrate

Objective: To accurately weigh and transfer strontium hydroxide octahydrate while minimizing exposure to the atmosphere.

Materials:

- Strontium hydroxide octahydrate
- Spatula
- Analytical balance
- Weighing boat or glossy weighing paper
- Receiving flask or beaker

- Desiccator or glove box (recommended)

Procedure:

- Preparation: Before opening the strontium hydroxide octahydrate container, have all necessary equipment ready and within immediate reach to minimize exposure time. If possible, perform the entire procedure inside a glove box with a controlled, low-humidity atmosphere.
- Taring the Container: Place the receiving flask or beaker on the analytical balance and tare the weight.
- Rapid Transfer:
  - Briefly open the strontium hydroxide octahydrate container.
  - Using a clean, dry spatula, quickly transfer an approximate amount of the solid to the tared receiving container.
  - Immediately and tightly reseal the stock container.
- Weighing: Record the mass of the solid in the receiving container. This method is suitable for applications where high precision is not paramount.
- Weighing by Difference (for higher precision):
  - Place the sealed container of strontium hydroxide octahydrate on the analytical balance and record its mass.
  - Remove the container from the balance.
  - Open the container and quickly transfer the desired amount of solid into the receiving flask.
  - Reseal the stock container and re-weigh it.
  - The difference between the initial and final mass is the mass of the transferred solid.[6]

- Post-Transfer: If any crystals adhere to the spatula or weighing boat, they can be rinsed into the receiving vessel with the solvent to be used in the experiment.

## Protocol 2: Preparation of an Aqueous Solution of Strontium Hydroxide Octahydrate

Objective: To prepare a solution of known concentration while preventing the formation of strontium carbonate.

Materials:

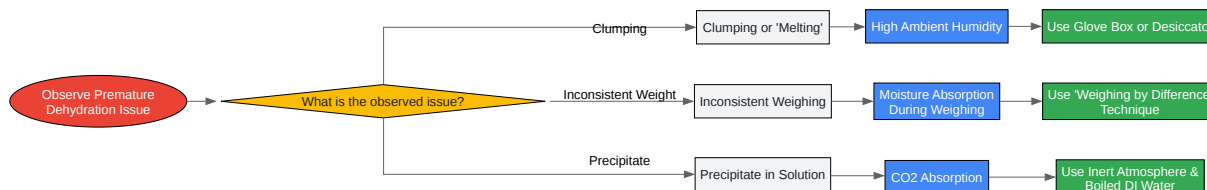
- Strontium hydroxide octahydrate
- Deionized water
- Beaker or volumetric flask
- Magnetic stirrer and stir bar
- Inert gas source (e.g., nitrogen or argon), optional

Procedure:

- Solvent Preparation: To minimize dissolved carbon dioxide, use deionized water that has been freshly boiled for at least 15 minutes and then cooled to room temperature under an inert atmosphere or with a drying tube to prevent CO<sub>2</sub> reabsorption.
- Weighing: Accurately weigh the required mass of strontium hydroxide octahydrate using one of the methods described in Protocol 1.
- Dissolution:
  - Place the weighed solid into the beaker or volumetric flask.
  - Add the prepared deionized water.
  - If available, purge the headspace of the flask with an inert gas.

- Stir the mixture until the solid is completely dissolved. Strontium hydroxide is more soluble in hot water.[2][7] Gentle heating can be applied to expedite dissolution, but the solution must be cooled to the desired temperature before final volume adjustment.
- Storage: Store the prepared solution in a tightly sealed container, preferably with a cap that minimizes gas exchange. For long-term storage, consider storing under an inert atmosphere.

## Mandatory Visualizations



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Caption: Troubleshooting workflow for premature dehydration issues.

Caption: Recommended experimental workflow for handling  $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ .

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Address: 3281 E Guasti Rd  
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